

# Essential Safety and Logistical Information for Handling MAC173979

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## Compound of Interest

Compound Name: MAC173979

Cat. No.: B1675867

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This document provides immediate, essential safety and logistical information for handling **MAC173979**, a novel time-dependent inhibitor of p-aminobenzoic acid (PABA) biosynthesis. The following procedural guidance is intended to be a primary resource for laboratory safety and chemical handling, ensuring operational integrity and proper disposal.

## Chemical and Physical Properties

**MAC173979** is recognized for its inhibitory activity against Gram-negative bacteria.<sup>[1]</sup> A summary of its key chemical data is provided below.

Property	Value	Source
CAS Number	41501-64-8	DC Chemicals
Molecular Formula	C <sub>9</sub> H <sub>5</sub> Cl <sub>2</sub> NO <sub>3</sub>	MedKoo Biosciences
Molecular Weight	246.05 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
IC <sub>50</sub>	30 μM (against p-aminobenzoic acid biosynthesis)	DC Chemicals[1]

## Safety and Handling

Disclaimer: A comprehensive, official Safety Data Sheet (SDS) for **MAC173979** was not publicly available at the time of this document's creation. The following guidelines are based on general laboratory best practices for handling novel chemical compounds of this nature. All personnel must consult with their institution's Environmental Health and Safety (EHS) department for a formal risk assessment before handling this compound.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **MAC173979**. This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: A fume hood should be used when handling the solid powder to avoid inhalation.

## Handling Procedures

- **MAC173979** should be handled in a well-ventilated area, preferably within a chemical fume hood, especially when in powdered form.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

## First Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

## Storage and Disposal

### Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light.
- Recommended long-term storage is at -20°C.

### Disposal Plan

Dispose of **MAC173979** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Chemical: Unused or waste **MAC173979** should be collected in a designated, labeled, and sealed container for hazardous chemical waste.
- Contaminated Materials: All disposable labware, gloves, and other materials that have come into contact with **MAC173979** should be considered hazardous waste and disposed of accordingly.
- Consult your institution's EHS department for specific disposal protocols. Do not dispose of down the drain or in regular trash.

## Experimental Protocols

### Inhibition of p-Aminobenzoic Acid (PABA) Biosynthesis Assay

The following is a representative protocol for an in vitro assay to determine the inhibitory effect of **MAC173979** on PABA biosynthesis.

**Objective:** To quantify the inhibition of PABA production from chorismate in the presence of varying concentrations of **MAC173979**.

**Materials:**

- **MAC173979**
- Recombinant PabA-B-C enzyme complex from *E. coli*
- Chorismate
- Assay buffer (e.g., potassium phosphate buffer, pH 7.5)
- DMSO (for dissolving **MAC173979**)
- HPLC system with a suitable column for PABA detection

**Procedure:**

- Prepare **MAC173979** Stock Solution: Dissolve **MAC173979** in DMSO to create a high-concentration stock solution.
- Prepare Working Solutions: Perform serial dilutions of the **MAC173979** stock solution in the assay buffer to achieve the desired final concentrations (e.g., 1  $\mu$ M, 3  $\mu$ M, 10  $\mu$ M, 30  $\mu$ M).
- Enzyme Reaction:
  - In a microcentrifuge tube, combine the assay buffer, the recombinant PabA-B-C enzyme complex, and the **MAC173979** working solution (or DMSO for the control).
  - Pre-incubate the mixture for a specified time at a controlled temperature (e.g., 37°C).
  - Initiate the enzymatic reaction by adding chorismate.
- Reaction Quenching: Stop the reaction at various time points by adding a quenching solution (e.g., an acid like HCl).
- Analysis:
  - Centrifuge the quenched reaction mixture to pellet any precipitated protein.
  - Analyze the supernatant by HPLC to quantify the amount of PABA produced.
- Data Analysis: Plot the concentration of PABA produced over time for each concentration of **MAC173979**. Determine the initial reaction rates and calculate the IC<sub>50</sub> value.

## Quantitative Data on **MAC173979** Inhibitory Activity

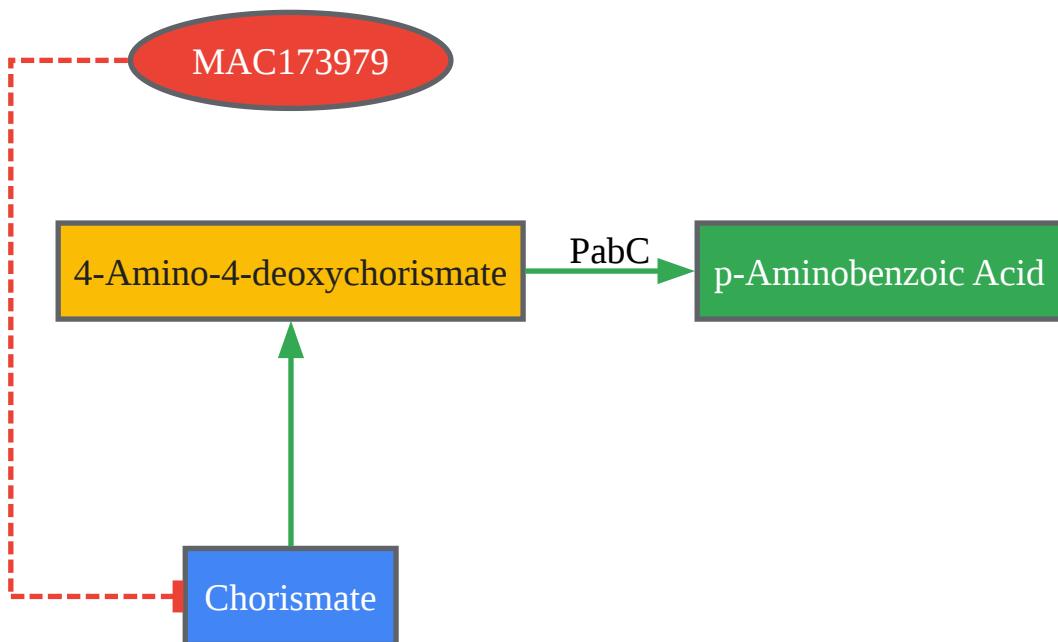
The following table summarizes the observed inhibition of PABA production at different concentrations of **MAC173979**.<sup>[2]</sup>

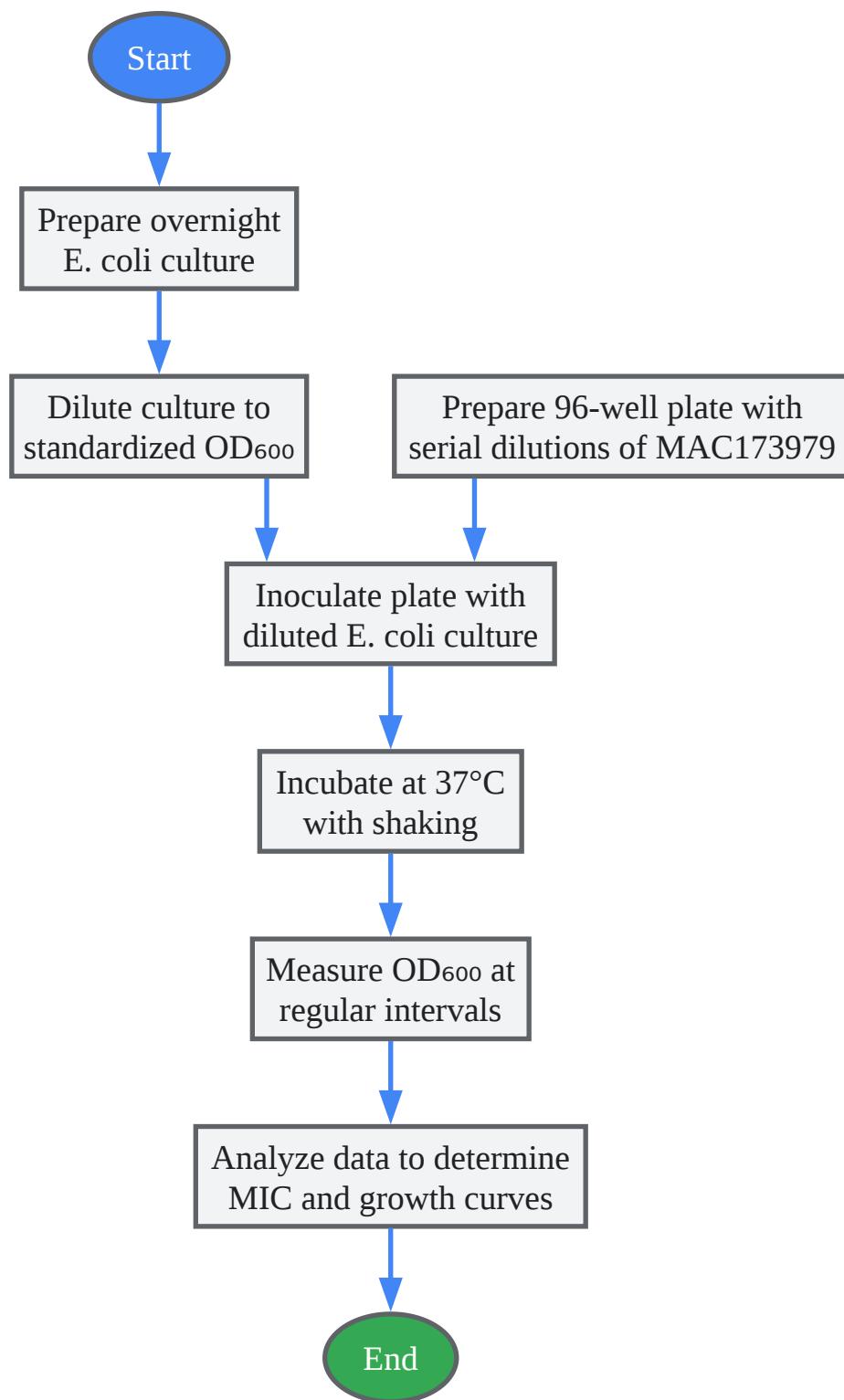
MAC173979 Concentration ( $\mu$ M)	Observed Effect on PABA Production
0 (Control)	Normal PABA production
1	Slight inhibition
3	Moderate inhibition
10	Strong inhibition
30	Very strong inhibition

## Visualizations

### p-Aminobenzoic Acid (PABA) Biosynthesis Pathway and Inhibition by MAC173979

The following diagram illustrates the enzymatic conversion of chorismate to PABA in *E. coli* and the point of inhibition by **MAC173979**.





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## References

- 1. MAC173979 Datasheet DC Chemicals [dcchemicals.com]
- 2. Metabolic suppression identifies new antibacterial inhibitors under nutrient limitation - PMC [pmc.ncbi.nlm.nih.gov]
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